

Required Color Palette & Diagram Specifications

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Compound Focus: Chirald

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The table below summarizes the approved color codes and their suggested use to ensure accessibility and clarity in your diagrams [1] [2].

Color Code	Color Name	Suggested Use
#4285F4	Blue	Primary nodes, information steps
#EA4335	Red	Warning nodes, critical issues
#FBBC05	Yellow	Conditional nodes, input steps
#34A853	Green	Success nodes, positive outcomes
#FFFFFF	White	Text on dark backgrounds, node fill
#F1F3F4	Light Grey	Diagram background, node fill
#202124	Dark Grey	Primary text color on light backgrounds
#5F6368	Medium Grey	Secondary text, arrow colors

To ensure high contrast between node text and its background:

- When using #FFFFFF, #F1F3F4, or light colors as fillcolor, set fontcolor=#202124 or #5F6368.
- When using #4285F4, #EA4335, #34A853, or dark colors as fillcolor, set fontcolor=#FFFFFF.

Graphviz Scripting Guidelines

The following guidelines are based on the official Graphviz documentation [3] [4] [5].

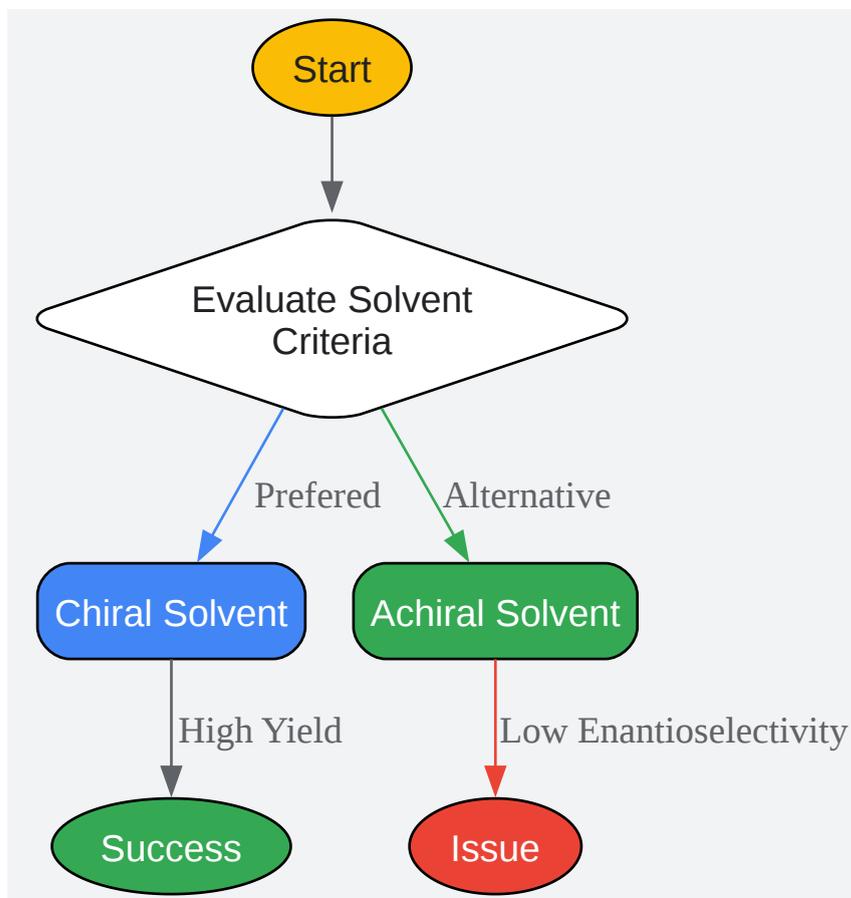
- **labeldistance Attribute:** To create a clear gap between edge labels and the nodes or edges, set the labeldistance attribute to a value greater than 2.0, as you specified. This is a multiplicative scale factor for the default distance of 10 points [4].
- **General Syntax:** The DOT language uses graphs (graph for undirected, digraph for directed), nodes, edges, and attributes to define diagrams [3].
- **HTML-like Labels:** For complex node labels with multiple lines or tables, it is recommended to use shape=none with HTML-like labels (< . . >) instead of the older shape=record [6].

Sample Graphviz Diagrams

Here are two sample diagrams that apply the above rules. You can use them as templates for creating your experimental workflows.

Solvent Selection Workflow

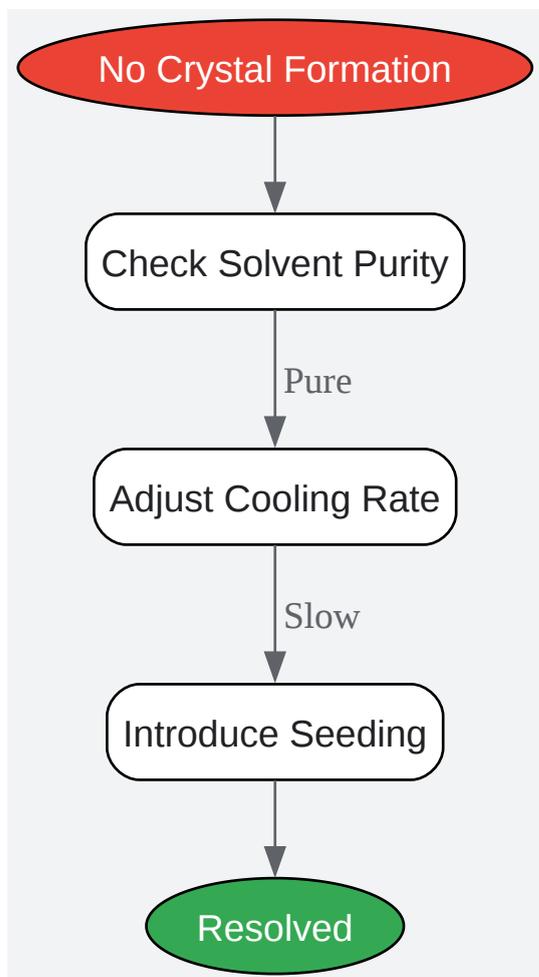
This diagram outlines a logical, high-level workflow for selecting a solvent.



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Common Crystallization Problem

This diagram maps a troubleshooting path for a typical experimental issue.



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References

1. Google Logo 4 Colors #4285f4, #ea4335, #fbbc05, #34a853 [colorswall.com]
2. 4 colors #4285f4, #ea4335, #fbbc05, #34a853 [colorswall.com]
3. DOT Language [graphviz.org]
4. labeldistance [graphviz.org]

5. Edge Attributes [graphviz.org]

6. Node Shapes [graphviz.org]

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